

Structural Validation Guide: 2-[3-(Propan-2-yl)phenoxy]acetic acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-[3-(Propan-2-yl)phenoxy]acetic acid

CAS No.: 1878-52-0

Cat. No.: B3048947

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Executive Summary & Molecule Profile

This guide provides a rigorous framework for validating the structure of **2-[3-(Propan-2-yl)phenoxy]acetic acid** (CAS: 1878-52-0). Often utilized as a metabolic probe or herbicide intermediate, this molecule presents a specific analytical challenge: distinguishing the meta-substitution pattern from its ortho- and para- regioisomers, which often co-elute during synthesis.

This document moves beyond basic identification, establishing a multi-modal validation workflow (NMR, LC-MS, IR) designed to detect isomer contamination at the 0.1% threshold.

Target Analyte Profile

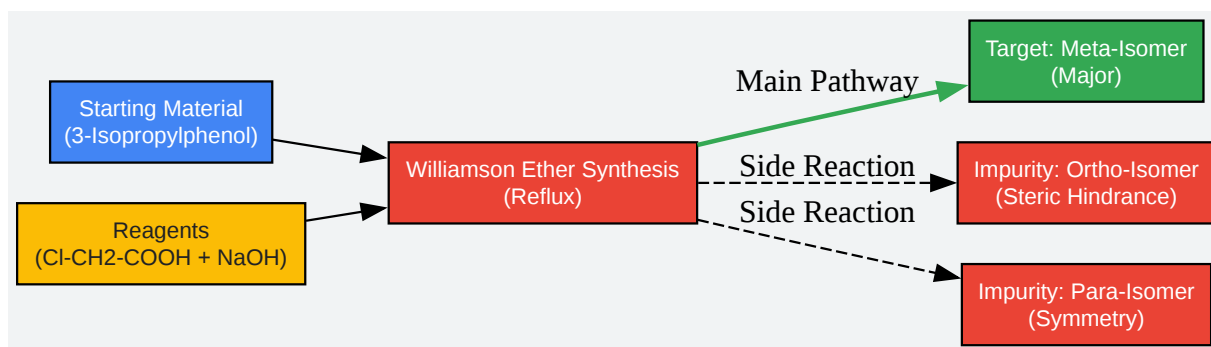
Property	Specification
IUPAC Name	2-[3-(Propan-2-yl)phenoxy]acetic acid
Common Name	(3-Isopropylphenoxy)acetic acid
Molecular Formula	
Molecular Weight	194.23 g/mol
Key Structural Motif	Phenoxyacetic acid core with a meta-isopropyl substituent
Critical Impurities	2-isopropyl (ortho) and 4-isopropyl (para) isomers

Synthesis & Impurity Origin (The Context)[1][2][3]

To validate the structure, one must understand the genesis of potential impurities. The standard synthesis involves the Williamson etherification of 3-isopropylphenol.

The Analytical Risk: Commercial 3-isopropylphenol often contains traces of 2- and 4-isopropylphenol. These impurities undergo the same alkylation, resulting in regioisomeric byproducts that are difficult to separate by flash chromatography due to identical polarity.

Diagram 1: Synthesis & Contamination Pathway



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Caption: Workflow showing the origin of regioisomeric impurities during the alkylation of isopropylphenol.

Primary Validation: Nuclear Magnetic Resonance (NMR)

NMR is the only technique capable of definitively assigning the meta substitution pattern without reference standards. Mass spectrometry cannot easily distinguish these regioisomers as their fragmentation patterns are nearly identical.

H NMR Protocol (400 MHz+, DMSO-)

Why DMSO-

? Chloroform-

(

) often leads to dimerization of the carboxylic acid, causing peak broadening. DMSO ensures the acid proton is distinct (often broad singlet >12 ppm) and sharpens the aromatic region.

The "Meta-Fingerprint" Analysis

The aromatic region (6.5 – 7.5 ppm) is the decision gate. You are looking for a specific 4-proton pattern that rules out ortho (clustered multiplets) and para (symmetric AA'BB' doublets).

Proton Assignment	Chemical Shift ()	Multiplicity	Coupling ()	Structural Logic
-COOH	~12.9	Broad Singlet	-	Carboxylic acid proton (exchangeable).
Ar-H (C2)	~6.75	Singlet-like (t)	Hz	Isolated between alkoxy and alkyl groups.
Ar-H (C4)	~6.85	Doublet (d)	Hz	Ortho to isopropyl; shielded by alkoxy.
Ar-H (C6)	~6.78	Doublet (d)	Hz	Ortho to alkoxy; shielded.
Ar-H (C5)	~7.20	Triplet (t)	Hz	Meta to both substituents; most deshielded.
O-CH -	~4.65	Singlet	-	Methylene bridge.
CH (Isopropyl)	~2.85	Septet	Hz	Methine proton.
CH (Isopropyl)	~1.18	Doublet	Hz	Methyl groups (6H).

Critical Check: If you see two large doublets integrating to 2H each in the aromatic region, you have the Para isomer. If you see a complex multiplet pattern with significant shifting due to steric crowding, you likely have the Ortho isomer.

C NMR Validation

Confirm the carbon count (11 carbons total).

- Carbonyl (C=O): ~170 ppm.
- Aromatic C-O (C1): ~158 ppm (Deshielded by Oxygen).
- Aromatic C-Alkyl (C3): ~149 ppm.
- Aliphatic: O-CH

(~65 ppm), Isopropyl CH (~33 ppm), Isopropyl CH
(~24 ppm).

Secondary Validation: LC-MS & IR

While NMR confirms connectivity, LC-MS confirms identity and purity.

LC-MS Parameters[4]

- Ionization: ESI Negative Mode (Carboxylic acids ionize poorly in positive mode).
- Expected Ion:

at

193.1.
- Fragmentation (MS/MS):
 - Precursor: 193.1
 - Product Ion 1:

135.1 (Loss of acetic acid moiety,

).
 - Product Ion 2:

119.1 (Loss of

).

Infrared Spectroscopy (FT-IR)

Used to confirm functional groups, particularly if the sample is solid.

- C=O Stretch: 1700–1730 cm

(Strong, carboxylic acid dimer).

- O-H Stretch: 2500–3300 cm

(Very broad, "hairy beard" typical of carboxylic acids).

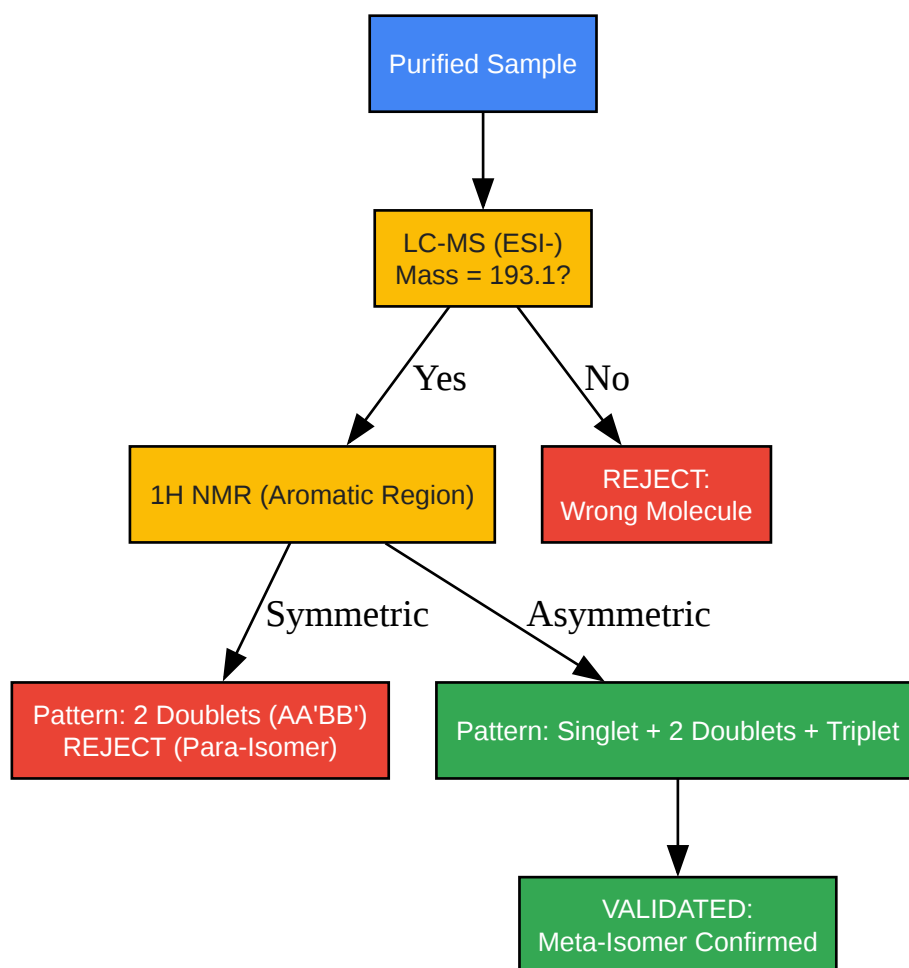
- C-O-C Stretch: 1220–1240 cm

(Aryl alkyl ether).

Experimental Workflow: The Decision Tree

Use this logic flow to approve or reject the batch.

Diagram 2: Structural Confirmation Logic



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Caption: Decision tree for distinguishing regioisomers using MS and NMR data.

References

- PubChem. (2025).[1] **2-[3-(Propan-2-yl)phenoxy]acetic acid** (Compound).[2][3] National Library of Medicine. [\[Link\]](#)
- Mohammed, Y. H. I., et al. (2016).[4][5][6] 2-(2-Isopropylphenoxy)acetic acid.[4] IUCrData. (Provides comparative crystallographic data for the ortho isomer). [\[Link\]](#)

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Sources

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